

# A Technical Guide to the Physical Characteristics of Basic Brown 16 Powder

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## Compound of Interest

Compound Name: Basic brown 16

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This document provides a comprehensive technical overview of the core physical and chemical characteristics of **Basic Brown 16**, a single azo dye primarily utilized in non-oxidative hair dye formulations.<sup>[1][2]</sup> The information presented is intended to support research, development, and quality control activities by providing key data points and standardized experimental methodologies.

## Physical and Chemical Properties

**Basic Brown 16** is chemically identified as [8-[(4-aminophenyl)diazenyl]-7-hydroxynaphthalen-2-yl]-trimethylazanium;chloride.<sup>[1]</sup> It is typically supplied as a powder for use in cosmetic products.<sup>[2][3]</sup> The key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Basic Brown 16**

Property	Value	References
Appearance	Dark green to black powder	[1][4][5][6][7]
Physical Form	Solid, Powder, Granules	[5][8][9]
CAS Number	26381-41-9	[1][8][9][10][11][12]
Molecular Formula	C <sub>19</sub> H <sub>21</sub> ClN <sub>4</sub> O	[1][6][8][9][10][12]
Molecular Weight	356.85 g/mol	[1][9][10][12]
Melting Point	169-175 °C (with decomposition)	[1][4][7]
Density	1.2 g/cm <sup>3</sup>	[9]
Solubility in Water	>100 g/L at room temperature; 373 g/L at 20°C	[1][4][7]
Solubility in Ethanol	10-100 g/L at room temperature	[4][7]
Solubility in DMSO	50-200 g/L at room temperature	[4][7]
Partition Coefficient (Log P)	-0.74 (pH 9.95, 23°C)	[7]

## Spectroscopic and Morphological Characteristics

Spectroscopic analysis is fundamental for the structural elucidation and qualitative assessment of **Basic Brown 16**.<sup>[1]</sup> As an azo dye, it exhibits characteristic absorption in the UV-Visible spectrum.<sup>[1]</sup> Morphological analysis using techniques like Field Emission Scanning Electron Microscopy (FESEM) can reveal details about the powder's surface texture, porosity, and crystal habit.<sup>[1]</sup>

Table 2: Spectroscopic Data for **Basic Brown 16**

Spectroscopic Technique	Characteristic Data	Reference
UV-Visible Spectroscopy	$\lambda_{\text{max}}$ : 218 nm, 259 nm, 478 nm	[1]
$^1\text{H}$ Nuclear Magnetic Resonance (NMR)	$\delta$ 3.3 ppm (trimethylammonium group); $\delta$ 7.8–8.2 ppm (aromatic protons)	[1]

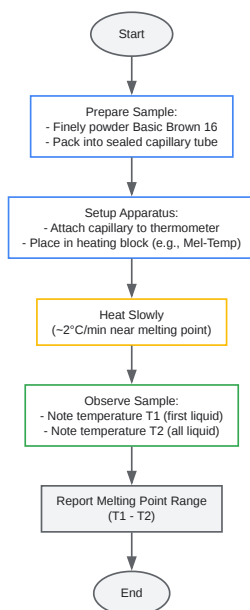
## Experimental Protocols

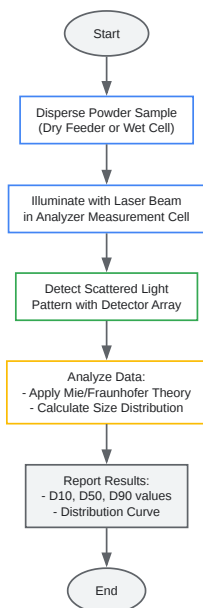
Detailed methodologies are crucial for the accurate and reproducible characterization of **Basic Brown 16** powder. The following sections outline standard protocols for determining key physical properties.

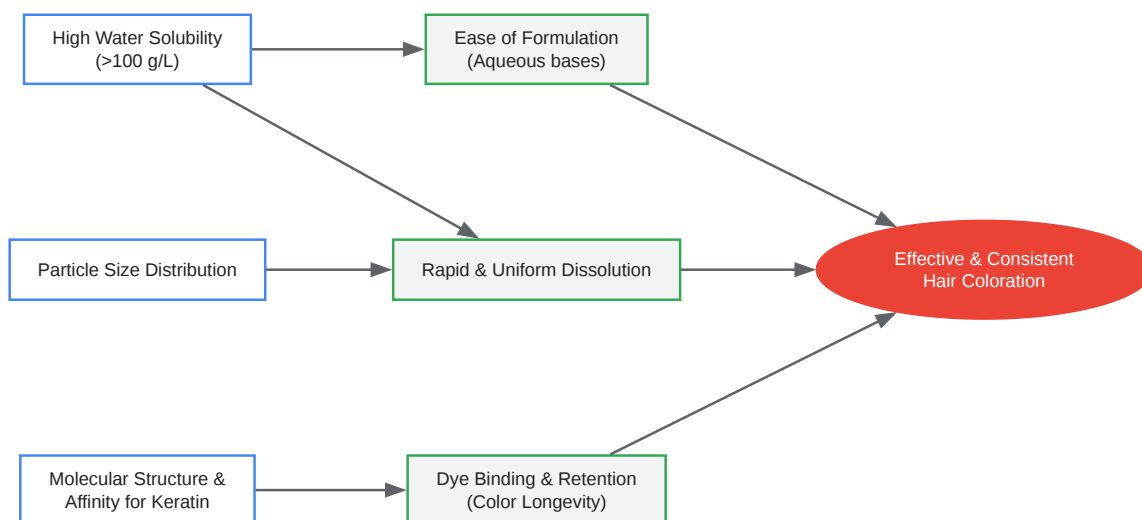
The melting point of a crystalline solid provides a sharp indication of its purity.[13] Impurities typically cause a depression and broadening of the melting point range.[13] The capillary method is a standard technique for this determination.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Basic Brown 16** is introduced into a glass capillary tube, which is sealed at one end.[14][15] The tube is tapped gently to pack the powder to a height of 1-2 mm.[14][15]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[15] This assembly is placed in a heating apparatus, such as a Thiele tube or a digital Mel-Temp device.[13]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.[13]
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes liquid.[14] The melting point is reported as the range T1-T2.[13]







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## References

- 1. Basic brown 16 | 26381-41-9 | Benchchem [benchchem.com]
- 2. cosmileurope.eu [cosmileurope.eu]
- 3. Basic Brown 16 Ci 12250 CAS 26381-41-9 High Quality Pigment for Hair Dye - High Quality, Basic Brown 16 | Made-in-China.com [m.made-in-china.com]
- 4. ec.europa.eu [ec.europa.eu]

- 5. chemicalbook.com [chemicalbook.com]
- 6. ec.europa.eu [ec.europa.eu]
- 7. health.ec.europa.eu [health.ec.europa.eu]
- 8. Basic Brown 16 Hair Dye at Best Price - Reliable and High-Quality [vanshichemicals.co.in]
- 9. BASIC BROWN 16 - Safety Data Sheet [chemicalbook.com]
- 10. Basic Brown 16 | C<sub>19</sub>H<sub>21</sub>ClN<sub>4</sub>O | CID 117785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Basic Brown 16 - C<sub>19</sub>H<sub>21</sub>N<sub>4</sub>O<sub>2</sub>, 8-[(4-amino-1-phenyl)azo]-7-hydroxy-N,N,N-trimethyl-2-naphthalenaminium chloride, Hair Color Application at Best Price in Ahmedabad | Kalash Intermediates [tradeindia.com]
- 12. clearsynth.com [clearsynth.com]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. byjus.com [byjus.com]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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